

A comparative study of the corrosion inhibition effects of nitroanilines

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Compound of Interest

Compound Name: 3-Nitroaniline

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A Comparative Analysis of the Corrosion Inhibition Effects of Nitroanilines

This guide provides an objective comparison of the corrosion inhibition performance of nitroaniline isomers (ortho-, meta-, and para-nitroaniline). The information is curated for researchers, scientists, and drug development professionals, with a focus on experimental data and detailed methodologies to support further research and application.

Data Presentation

The following tables summarize the quantitative data on the corrosion inhibition efficiency of nitroanilines on different metals under various conditions.

Table 1: Corrosion Inhibition Efficiency of Nitroanilines on Zinc in Nitric Acid^[1]

Inhibitor	Concentration (mM)	Acid Concentration (M HNO ₃)	Temperature (K)	Immersion Period (h)	Inhibition Efficiency (%)
o-Nitroaniline	40	0.15	301	24	90.8
m-Nitroaniline	10	0.15	301	24	51.1
20	0.15	301	24	66.4	
30	0.15	301	24	88.2	
40	0.15	301	24	99.4	
p-Nitroaniline	40	0.15	301	24	97.9

Data extracted from "NITRO ANILINE AS CORROSION INHIBITOR FOR ZINC IN NITRIC ACID".[\[1\]](#)

Table 2: Corrosion Inhibition Performance of Nitroanilines on Mild Steel

Inhibitor	Metal	Corrosive Medium	Observations	Reference
o-, m-, p-Nitroaniline	Mild Steel	1M HCl with Iodide Ions	Addition of iodide ions synergistically increased the inhibition efficiency of the nitroaniline compounds. [2]	[2]
3-Nitroaniline	Mild Steel	HCl	Increased corrosion rate observed. [3]	[3]

Experimental Protocols

Detailed methodologies for key experiments in corrosion inhibition studies are provided below.

Weight Loss Method

This gravimetric technique is a straightforward method for determining the average corrosion rate over a period of time.[3]

- **Specimen Preparation:** Metal coupons of known dimensions are mechanically polished using various grades of emery paper, degreased with a solvent such as acetone, rinsed with distilled water, and subsequently dried. The initial weight of each coupon is accurately recorded.[3]
- **Immersion Test:** The prepared specimens are immersed in the corrosive solution, with and without the inhibitor, for a specified period and at a controlled temperature.
- **Cleaning and Re-weighing:** After the immersion period, the specimens are removed, cleaned to remove corrosion products (e.g., using a solution of 10% CrO_3 with 0.2% BaCO_3), washed with distilled water and acetone, and then dried. The final weight is recorded.
- **Calculation of Inhibition Efficiency (IE%):** The inhibition efficiency is calculated using the following formula: $\text{IE\%} = [(W_o - W_i) / W_o] \times 100$ where W_o is the weight loss in the absence of the inhibitor and W_i is the weight loss in the presence of the inhibitor.

Potentiodynamic Polarization

This electrochemical method provides insights into the kinetics of the anodic and cathodic reactions, allowing for the determination of the corrosion rate and the mechanism of inhibition.

- **Electrochemical Cell Setup:** A standard three-electrode cell is used, consisting of the metal specimen as the working electrode, a platinum or graphite counter electrode, and a reference electrode (e.g., Saturated Calomel Electrode - SCE or Silver/Silver Chloride - Ag/AgCl).
- **Procedure:** The working electrode is immersed in the test solution, and the open-circuit potential (OCP) is allowed to stabilize. A potential scan is then applied, typically from -250 mV to +250 mV with respect to the OCP, at a constant scan rate (e.g., 1 mV/s).

- **Data Analysis:** The resulting current is plotted against the applied potential on a logarithmic scale (Tafel plot). The corrosion current density (i_{corr}) is determined by extrapolating the linear portions of the anodic and cathodic curves back to the corrosion potential (E_{corr}).
- **Calculation of Inhibition Efficiency (IE%):** The inhibition efficiency is calculated as follows:
$$\text{IE\%} = [(i_{\text{corr}}(\text{blank}) - i_{\text{corr}}(\text{inh})) / i_{\text{corr}}(\text{blank})] \times 100$$
where $i_{\text{corr}}(\text{blank})$ and $i_{\text{corr}}(\text{inh})$ are the corrosion current densities in the absence and presence of the inhibitor, respectively.

Electrochemical Impedance Spectroscopy (EIS)

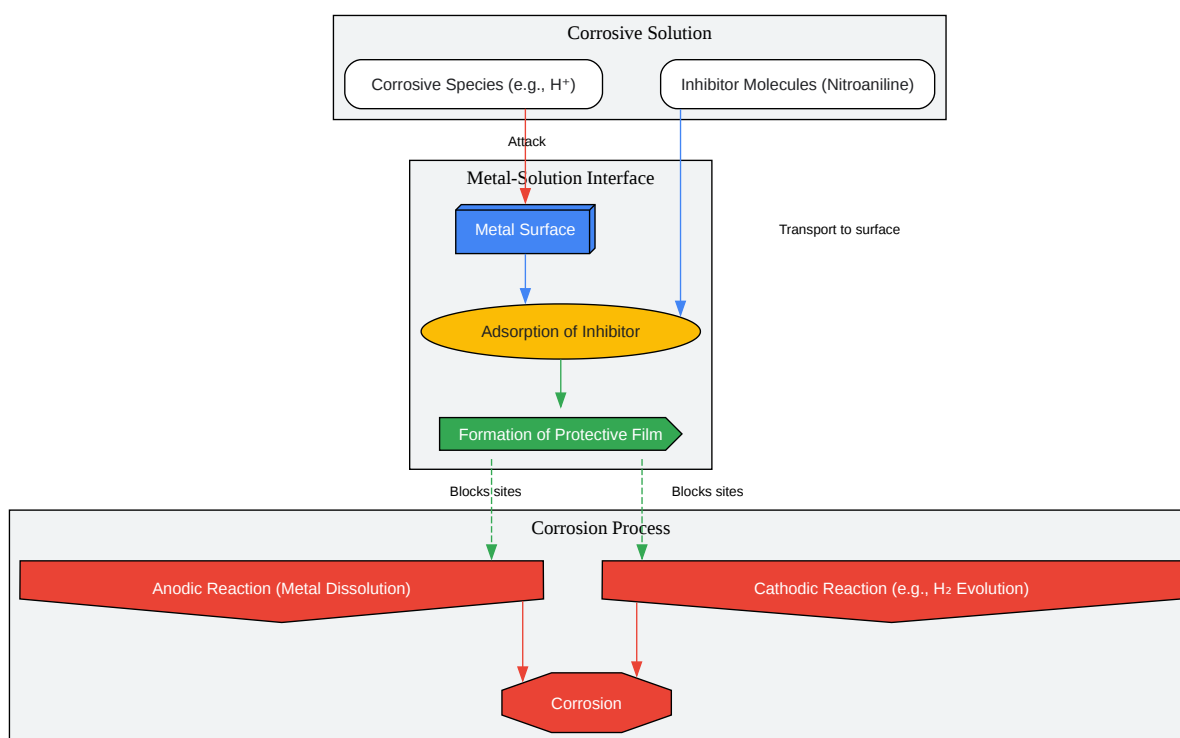
EIS is a non-destructive technique that provides detailed information about the corrosion process and the properties of the protective film formed by the inhibitor.

- **Electrochemical Cell Setup:** The same three-electrode cell as in potentiodynamic polarization is utilized.
- **Procedure:** A small amplitude sinusoidal AC voltage (e.g., 10 mV) is applied to the working electrode at the OCP over a wide range of frequencies (e.g., 100 kHz to 10 mHz).
- **Data Analysis:** The impedance data is typically represented as Nyquist and Bode plots. The charge transfer resistance (R_{ct}), which is inversely proportional to the corrosion rate, is a key parameter obtained from the Nyquist plot.
- **Calculation of Inhibition Efficiency (IE%):** The inhibition efficiency is calculated using the R_{ct} values:
$$\text{IE\%} = [(R_{\text{ct}}(\text{inh}) - R_{\text{ct}}(\text{blank})) / R_{\text{ct}}(\text{inh})] \times 100$$
where $R_{\text{ct}}(\text{inh})$ and $R_{\text{ct}}(\text{blank})$ are the charge transfer resistances with and without the inhibitor, respectively.

Corrosion Inhibition Mechanism and Workflow

The primary mechanism of corrosion inhibition by nitroanilines, and aromatic amines in general, involves the adsorption of the inhibitor molecules onto the metal surface. This forms a protective barrier that isolates the metal from the corrosive environment.[3] The nitrogen atom of the amino group ($-\text{NH}_2$) and the π -electrons of the aromatic ring are key centers for adsorption.[1]

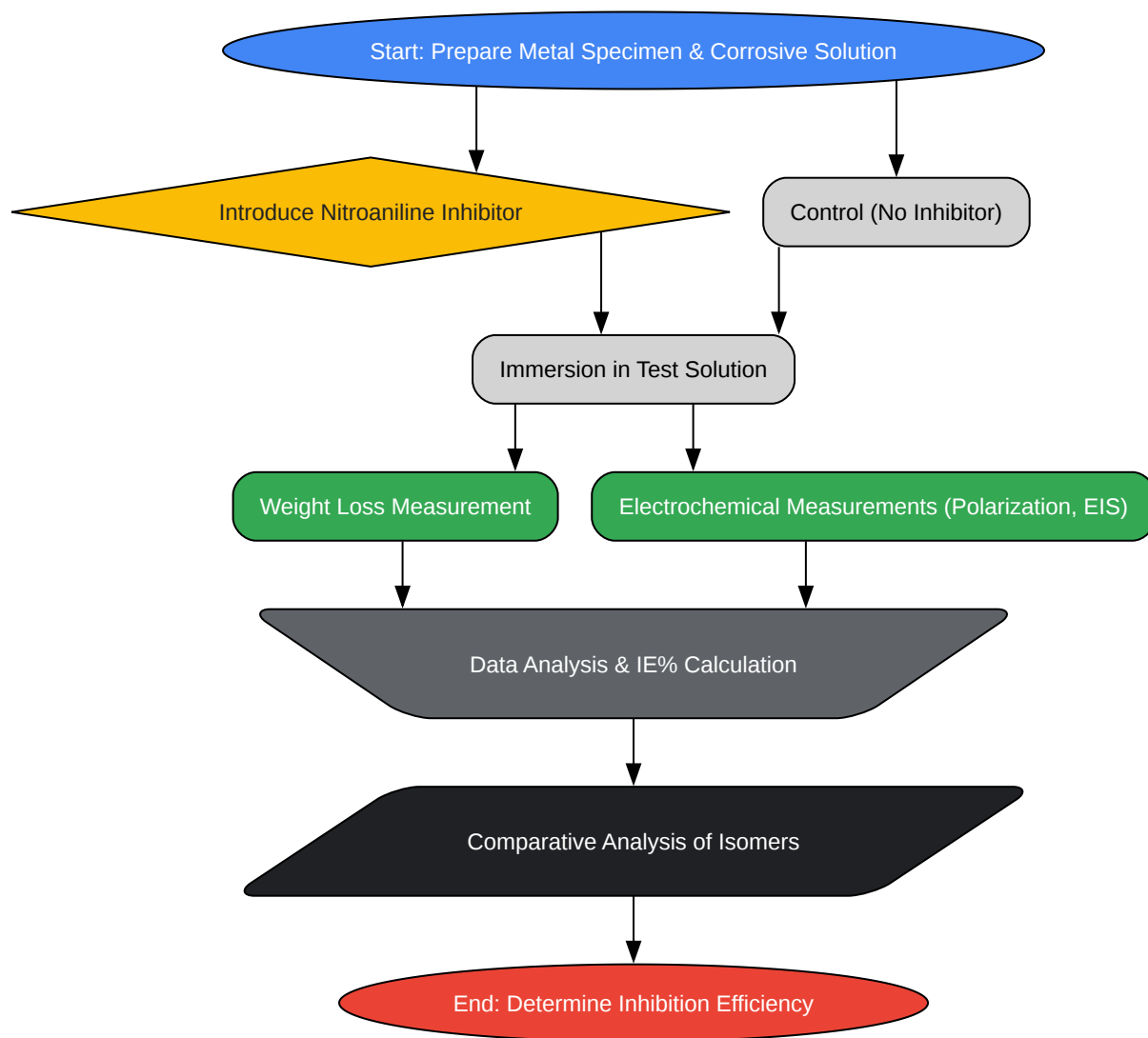
The following diagram illustrates the general workflow of the corrosion inhibition process by an organic inhibitor.



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Corrosion Inhibition Workflow Diagram

The logical flow of corrosion inhibition by nitroanilines is depicted in the following experimental workflow diagram.



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Experimental Workflow for Inhibitor Evaluation

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